

Unable to Identify "CA140" as a Therapeutic Target

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CA140

Cat. No.: B1192431

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A comprehensive search of publicly available scientific literature and databases did not yield any specific information on a molecule designated "**CA140**" in the context of therapeutic targets.

Initial investigations using the query "**CA140** therapeutic target" and more specific searches for "**CA140** protein," "**CA140** gene," and "**CA140** molecule" did not identify a recognized biological entity that is currently being investigated as a therapeutic target for drug development.

The search results included references to:

- Calcium (Ca²⁺) signaling: A ubiquitous second messenger involved in numerous cellular processes. While a critical area of research for therapeutic intervention, it is not specific to a molecule named "**CA140**."
- Calreticulin: An endoplasmic reticulum resident protein involved in calcium homeostasis and glycoprotein folding, which is being explored as a therapeutic target. However, this is distinct from "**CA140**."
- A plant-related gene: One search result mentioned a "cab140 gene" in the plant Arabidopsis and a corresponding DNA-binding protein, "CA-1." This is related to plant biology and is not a therapeutic target for human diseases.

Other mentions of "**CA140**" in the search results were in unrelated contexts, such as product codes or numerical values in scientific papers.

Conclusion:

Based on the conducted searches, "**CA140**" does not appear to be a standard or widely recognized name for a gene, protein, or other molecule that is a subject of therapeutic target research in the public domain. It is possible that "**CA140**" may be:

- A typographical error.
- An internal project name or code not yet disclosed in public literature.
- A very new or niche molecule that has not yet been widely documented.

Without a clear and accurate identification of the molecule of interest, it is not possible to provide an in-depth technical guide on its potential therapeutic targets, including data presentation, experimental protocols, and signaling pathway diagrams as requested.

We recommend verifying the name and any alternative designations for the molecule of interest to enable a more fruitful search for the required information.

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